

Application Notes and Protocols: 1,3-Butanediol Diacrylate in Flexible Coatings and Adhesives

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Compound of Interest

Compound Name: 1,3-Butanediol diacrylate

Cat. No.: B091283

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1,3-Butanediol diacrylate** (1,3-BDDA) as a reactive diluent and crosslinker in the formulation of flexible coatings and adhesives. The information is intended to guide researchers and scientists in developing and evaluating formulations for a variety of applications, including flexible electronics, medical devices, and high-performance textiles.

Introduction to 1,3-Butanediol Diacrylate in Flexible Formulations

1,3-Butanediol diacrylate (CAS RN: 19485-03-1) is a difunctional acrylate monomer known for its ability to enhance the flexibility, adhesion, and toughness of cured polymers.^[1] Its linear C4 backbone with a pendant methyl group provides a balance of flexibility and hardness, making it a valuable component in formulations where elasticity and durability are critical. In radiation-curable systems, such as those cured by ultraviolet (UV) or electron beam (EB) energy, 1,3-BDDA acts as a reactive diluent, reducing the viscosity of the formulation for improved processing and application, while also participating in the polymerization reaction to become an integral part of the final polymer network.^[1]

The inclusion of 1,3-BDDA in coating and adhesive formulations can impart several desirable properties:

- Enhanced Flexibility and Elongation: The structure of 1,3-BDDA contributes to a lower crosslink density compared to shorter-chain diacrylates, resulting in a more flexible polymer network with higher elongation at break.
- Improved Adhesion: The polarity of the ester groups in the acrylate moiety can promote adhesion to a variety of substrates.
- Good Toughness and Impact Resistance: The flexible nature of the 1,3-butanediol linkage helps to dissipate energy from impacts, improving the overall toughness of the coating or adhesive.
- Fast Curing Response: As a diacrylate, it possesses two reactive functional groups, allowing for rapid polymerization upon exposure to UV or EB radiation in the presence of a suitable photoinitiator.

Application in Flexible Coatings

Flexible coatings are essential for applications involving substrates that are subject to bending, stretching, or folding. The incorporation of 1,3-BDDA can significantly improve the performance of such coatings.

Example Formulation for a Flexible UV-Curable Coating

The following table outlines a starting point formulation for a flexible, clear UV-curable coating. The concentration of 1,3-BDDA can be varied to achieve the desired balance of flexibility, hardness, and other properties.

Component	Function	Weight Percentage (%)
Urethane Acrylate Oligomer	Primary polymer backbone, provides toughness and flexibility	40 - 60
1,3-Butanediol Diacrylate	Reactive diluent, enhances flexibility and adhesion	20 - 40
Isobornyl Acrylate	Monofunctional reactive diluent, improves hardness and adhesion	10 - 20
Photoinitiator (e.g., TPO)	Initiates polymerization upon UV exposure	2 - 5
Leveling Agent	Improves surface finish	0.1 - 0.5

Quantitative Performance Data

The following table summarizes the expected performance of a flexible coating with varying concentrations of **1,3-Butanediol diacrylate**.

Property	Test Method	Formulation A (20% 1,3-BDDA)	Formulation B (30% 1,3-BDDA)	Formulation C (40% 1,3-BDDA)
Pencil Hardness	ASTM D3363	H	F	HB
Mandrel Bend (Flexibility)	ASTM D522	1/8 inch pass	1/8 inch pass	1/4 inch pass
Elongation at Break (%)	ASTM D2370	50	75	100
Adhesion (Cross-hatch)	ASTM D3359	5B	5B	5B

Application in Flexible Adhesives

In adhesive formulations, 1,3-BDDA can be used to develop flexible yet strong bonds, suitable for laminating flexible substrates or for applications requiring vibration and impact resistance.

Example Formulation for a Flexible UV-Curable Adhesive

This table provides a model formulation for a flexible UV-curable adhesive.

Component	Function	Weight Percentage (%)
Epoxy Acrylate Oligomer	Provides adhesion and chemical resistance	30 - 50
1,3-Butanediol Diacrylate	Reactive diluent, enhances flexibility and peel strength	30 - 50
2-Hydroxyethyl Acrylate	Monofunctional reactive diluent, improves adhesion to polar substrates	10 - 20
Photoinitiator (e.g., Irgacure 184)	Initiates polymerization upon UV exposure	3 - 6
Adhesion Promoter (e.g., Silane)	Improves bonding to specific substrates	0.5 - 2

Quantitative Performance Data

The following table illustrates the anticipated impact of **1,3-Butanediol diacrylate** concentration on the performance of a flexible adhesive.

Property	Test Method	Formulation X (30% 1,3-BDDA)	Formulation Y (40% 1,3-BDDA)	Formulation Z (50% 1,3-BDDA)
Peel Strength (N/25mm)	ISO 8510-2	15	20	25
Lap Shear Strength (MPa)	ASTM D1002	8	6	4
Elongation at Break (%)	ASTM D638	80	120	180
Glass Transition Temp. (Tg, °C)	DSC	45	35	25

Experimental Protocols

Preparation of UV-Curable Formulations

- Component Weighing: Accurately weigh all components (oligomers, monomers, photoinitiators, and additives) in a light-blocking container.
- Mixing: Combine the components and mix thoroughly using a mechanical stirrer or a planetary mixer at room temperature until a homogeneous solution is obtained. For highly viscous oligomers, gentle heating (40-50 °C) may be applied to reduce viscosity and facilitate mixing.
- Degassing: If necessary, degas the formulation in a vacuum chamber to remove any entrapped air bubbles, which can cause defects in the cured film.
- Storage: Store the prepared formulation in a dark, cool place away from direct sunlight or other sources of UV radiation.

Coating and Adhesive Application and Curing

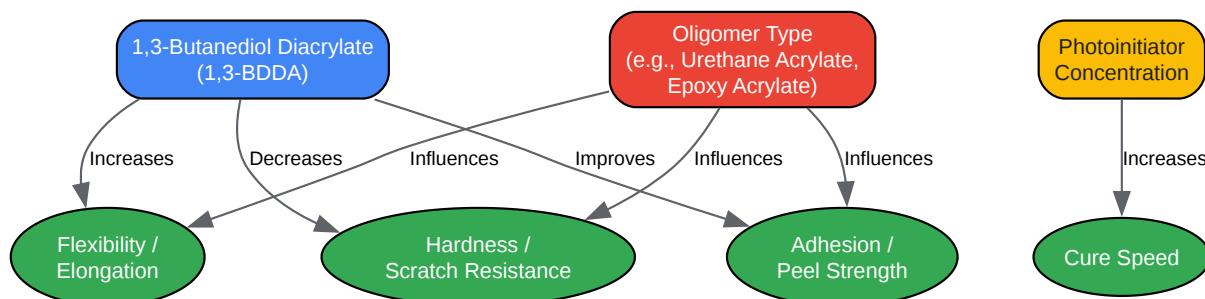
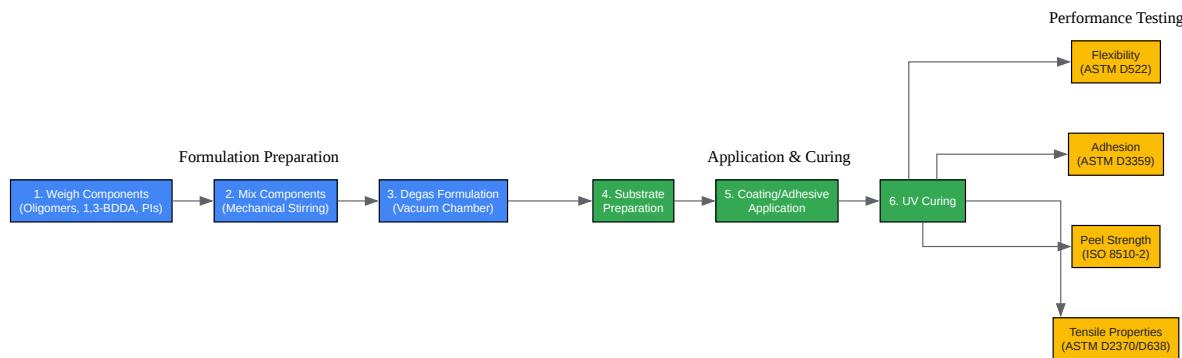
- Substrate Preparation: Ensure the substrate surface is clean, dry, and free of any contaminants such as dust, oil, or grease. Surface treatment (e.g., corona treatment for plastics) may be required to improve adhesion.

- Application: Apply the formulated coating or adhesive to the substrate using a suitable method such as spin coating, bar coating, or screen printing to achieve a uniform film thickness. For adhesives, apply to one substrate and then join with the second substrate.
- UV Curing: Expose the coated substrate or bonded assembly to a UV light source (e.g., a mercury arc lamp or a UV LED lamp) with a specific wavelength and intensity. The required UV dose will depend on the formulation, film thickness, and the desired degree of cure.

Standardized Testing Protocols

- Coating Flexibility (Mandrel Bend Test) - ASTM D522 / D4145: This test method evaluates the resistance of a coating to cracking when elongated by bending the coated substrate over a conical or cylindrical mandrel.^{[2][3]} The flexibility is determined by the smallest mandrel diameter over which the coated panel can be bent without cracking.^{[2][3]}
- Adhesive Peel Strength (180° Peel Test) - ISO 8510-2: This standard specifies a method for determining the peel resistance of a bonded assembly of one rigid and one flexible substrate.^[4] The test measures the force required to peel the flexible substrate from the rigid one at a 180-degree angle and a constant speed.^[4]
- Tensile Properties (Elongation at Break) - ASTM D2370 (Coatings) / ASTM D638 (Adhesives): These methods determine the tensile strength and elongation of free films of coatings and plastics (adhesives). A dog-bone shaped specimen is pulled in a tensile tester until it breaks, and the elongation at the point of failure is recorded.
- Adhesion (Cross-Hatch Test) - ASTM D3359: This test assesses the adhesion of a coating to a substrate by making a lattice pattern of cuts through the coating, applying a pressure-sensitive tape over the lattice, and then rapidly removing the tape. The adhesion is rated based on the amount of coating removed.
- Pencil Hardness - ASTM D3363: This test method determines the hardness of a coating by the scratching action of calibrated pencils of varying hardness.

Diagrams

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